

In-Depth Technical Guide: BBTA (CAS 151746-37-1)

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Compound of Interest

Compound Name: BBTA

Cat. No.: B8127052

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Chemical Name: 2,2'-(Thiophene-2,5-diyl)bis(benzo[d]oxazol-6-amine)

CAS Number: 151746-37-1

Molecular Formula: C₁₈H₁₂N₄O₂S

Molecular Weight: 348.38 g/mol

Introduction

BBTA, identified by the CAS number 151746-37-1, is a heterocyclic organic compound belonging to the bis(benzoxazole) class of molecules. The core structure features a central thiophene ring linked to two benzoxazole moieties, each bearing an amine group. This class of compounds is of significant interest to researchers in medicinal chemistry and drug development due to the broad spectrum of biological activities exhibited by benzoxazole derivatives, including antimicrobial and potential antiproliferative properties. This technical guide provides a comprehensive overview of the available information on **BBTA**, focusing on its chemical properties, potential biological activities, and relevant experimental contexts, tailored for researchers, scientists, and drug development professionals.

Physicochemical Properties

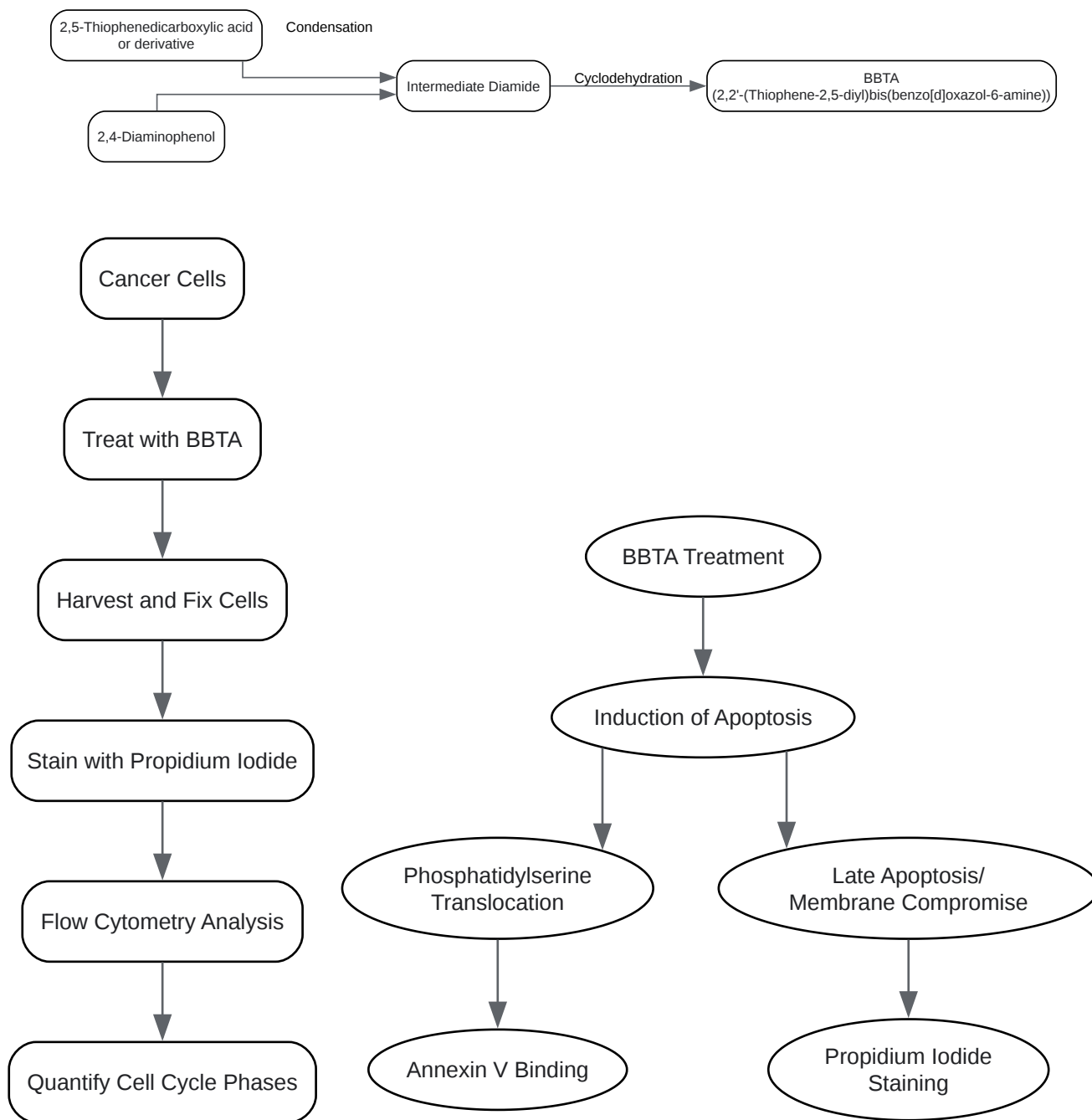
A summary of the key physicochemical properties of **BBTA** is presented in the table below. This information is crucial for its handling, formulation, and in the design of experimental protocols.

Property	Value	Reference
CAS Number	151746-37-1	[1]
Chemical Name	2,2'-(Thiophene-2,5-diyl)bis(benzo[d]oxazol-6-amine)	[1]
Molecular Formula	C ₁₈ H ₁₂ N ₄ O ₂ S	
Molecular Weight	348.38 g/mol	
Appearance	Solid (form may vary)	
Purity	Typically ≥95% (commercially available)	
Storage	Recommended at -20°C	

Synthesis

The synthesis of bis(benzoxazole) derivatives typically involves the condensation of 2-aminophenols with dicarboxylic acids or their derivatives. While a specific, detailed experimental protocol for the synthesis of **BBTA** (CAS 151746-37-1) was not found in the public literature, a general synthetic approach can be inferred from related compounds.

A plausible synthetic route would involve the reaction of 2,5-thiophenedicarboxylic acid (or its corresponding diacyl chloride or diester) with two equivalents of a substituted 2-aminophenol, specifically 2,4-diaminophenol, under conditions that facilitate cyclodehydration to form the benzoxazole rings.



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References

- 1. Synthesis, biological and computational evaluation of benzoxazole hybrid analogs as potential anti-Alzheimer's agents - PMC [pmc.ncbi.nlm.nih.gov]
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